

Part 1: Understanding the Chemical Basis of Selectivity and Reactivity

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Compound of Interest

Compound Name: *N*-(Chloroacetyl)-DL-leucine

CAS No.: 7154-83-8

Cat. No.: B11959721

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The selectivity of **N-(Chloroacetyl)-DL-leucine** is a composite of two factors:

- **Reversible Recognition:** The DL-leucine moiety pilots the molecule, favoring initial, non-covalent binding to proteins that possess hydrophobic pockets capable of accommodating the isobutyl side chain. This is the primary driver of specificity.
- **Irreversible Reaction:** Once the probe is concentrated within a suitable binding site, the chloroacetyl group reacts with a nearby nucleophile, most commonly a deprotonated cysteine thiol (Cys-S⁻). The efficiency of this reaction is highly dependent on the pKa of the cysteine residue, which is influenced by its local microenvironment.

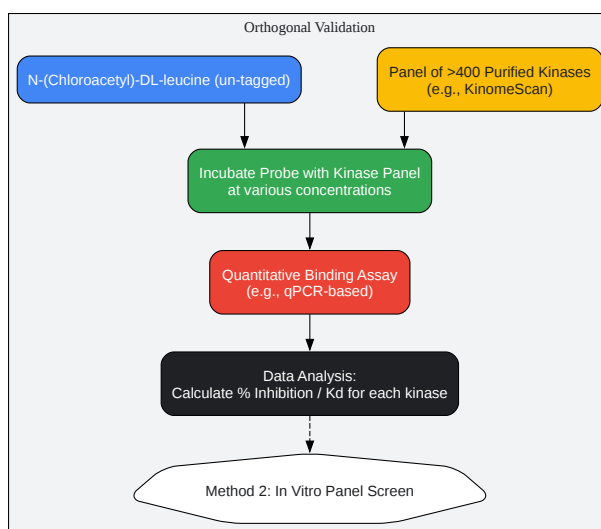
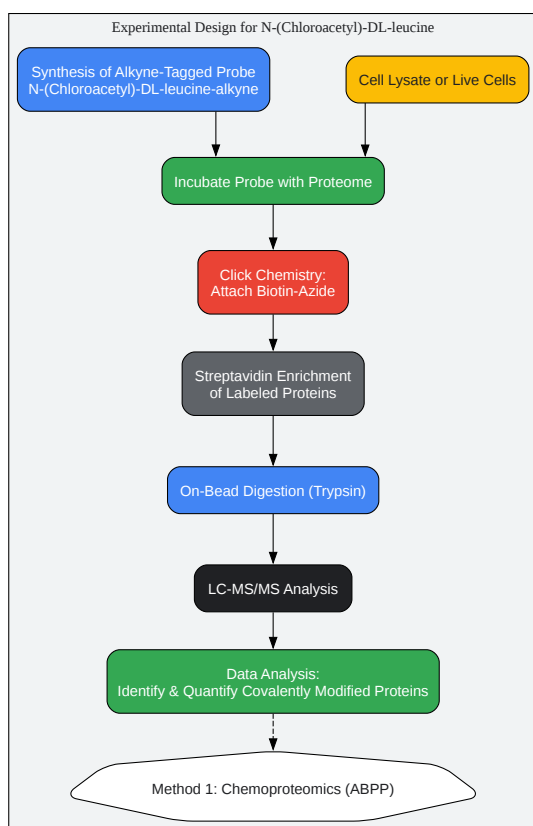
A highly selective probe will exhibit rapid covalent modification of its intended target, while showing minimal reactivity with other proteins, even those containing hyper-reactive cysteines. Our profiling strategy is designed to identify this spectrum of interactions.

Part 2: Comparative Methodologies for Selectivity Profiling

We will compare two gold-standard approaches to profile the cross-reactivity of our probe.

- **Method 1: Chemoproteomic Profiling in a Cellular Context (ABPP):** This technique provides a global snapshot of covalent targets directly within a complex biological system (e.g., cell lysate or live cells). It identifies not only the direct targets but also provides a relative measure of target engagement.
- **Method 2: Recombinant Enzyme/Receptor Panel Screening:** This approach tests the probe against a large, predefined panel of purified, isolated proteins in a controlled, in vitro environment. It offers high precision and sensitivity for known off-targets, such as kinases or proteases.

The relationship between these experimental workflows can be visualized as follows:



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